

Allyltriethylgermane: A Technical Guide to Commercial Availability and Synthetic Applications

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Compound of Interest

Compound Name: *Allyltriethylgermane*

Cat. No.: *B154255*

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This technical guide provides an in-depth overview of the commercial availability of **Allyltriethylgermane**, a versatile organogermane reagent. The document details key physicochemical properties, a comprehensive list of current commercial suppliers with product specifications, and a representative experimental protocol for its application in the chemoselective synthesis of homoallylic amines.

Physicochemical Properties of Allyltriethylgermane

Allyltriethylgermane is a valuable reagent in organic synthesis, primarily utilized in allylation reactions. Its key properties are summarized below.

Property	Value
CAS Number	1793-90-4
Molecular Formula	C ₉ H ₂₀ Ge
Molecular Weight	200.9 g/mol
Appearance	Colorless Liquid
Boiling Point	177-178 °C
Density	1.003 g/cm ³

Commercial Availability

Allyltriethylgermane is readily available from several specialized chemical suppliers. The following table summarizes the offerings from prominent vendors.

Supplier	Catalog Number	Purity	Available Quantities
Gelest, Inc.	GEA0580	97%	5g, 25g
abcr GmbH	On Request	On Request	On Request
Thermo Fisher Scientific	AC467290050	97%	5g
Alfa Chemistry	ACM1793904	On Request	On Request

Synthetic Application: Chemoselective Allylation of Aldimines

A significant application of **Allyltriethylgermane** is in the chemoselective allylation of aldimines, even in the presence of more reactive aldehydes. This reaction is particularly useful in the synthesis of homoallylic amines, which are important structural motifs in many biologically active compounds. The reaction proceeds efficiently with the combined use of Boron Trifluoride Etherate (BF₃•OEt₂) and Acetic Acid (AcOH).^{[1][2]}

Reaction Pathway

The following diagram illustrates the key steps in the allylation of an aldimine with **Allyltriethylgermane**.

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References

- 1. Chemoselective allylation of aldimine with allyltriethylgermane by the combined use of $\text{BF}_3 \cdot \text{OEt}_2$ and AcOH - Chemical Communications (RSC Publishing) DOI:10.1039/A907538K [pubs.rsc.org]
- 2. Chemoselective allylation of aldimine with allyltriethylgermane by the combined use of $\text{BF}_3 \cdot \text{OEt}_2$ and AcOH - Chemical Communications (RSC Publishing) [pubs.rsc.org]
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